

# An In-depth Technical Guide to Ethyl 3-oxocyclopentanecarboxylate

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## Compound of Interest

Compound Name:	<i>Ethyl 3-oxocyclopentanecarboxylate</i>
Cat. No.:	B1583539

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CAS Number: 5400-79-3

## Introduction

**Ethyl 3-oxocyclopentanecarboxylate** is a cyclic  $\beta$ -keto ester of significant interest in organic synthesis and medicinal chemistry. Its bifunctional nature, possessing both a ketone and an ester group within a five-membered ring, renders it a versatile building block for the synthesis of a wide array of more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and its applications as a key intermediate in pharmaceutical research and development.

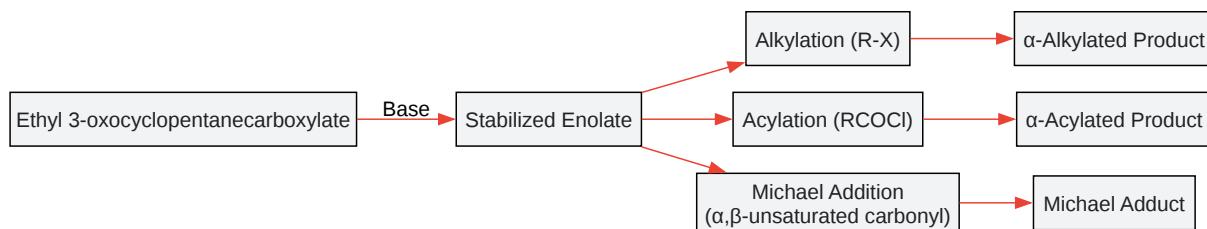
## Chemical and Physical Properties

**Ethyl 3-oxocyclopentanecarboxylate** is a colorless to light yellow liquid. A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
CAS Number	5400-79-3	[1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub>	[1][2]
Molecular Weight	156.18 g/mol	[1][2]
Boiling Point	120 °C at 14 Torr	
Density	1.120 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Appearance	Colorless to light yellow liquid	
Storage Temperature	2-8°C	

## Synthesis

The primary route for the synthesis of **Ethyl 3-oxocyclopentanecarboxylate** is the Dieckmann condensation, an intramolecular cyclization of a diester. Specifically, the cyclization of diethyl adipate in the presence of a strong base affords the target molecule.



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